

Application Notes and Protocols: Preparation of DL-Tyrosine-13C9,15N Stock Solution

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Compound of Interest

Compound Name: DL-Tyrosine-13C9,15N

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For Researchers, Scientists, and Drug Development Professionals

Introduction

DL-Tyrosine-13C9,15N is a stable isotope-labeled aromatic amino acid. It serves as an internal standard for the quantification of tyrosine in various biological samples using mass spectrometry (MS) based techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).^{[1][2]} Stable isotope labeling involves the substitution of atoms with their heavier, non-radioactive isotopes (e.g., 13C for 12C and 15N for 14N).^[3] This substitution results in a compound that is chemically identical to its unlabeled counterpart but has a different mass, allowing for its precise differentiation and quantification in complex mixtures.^[3] DL-Tyrosine is a precursor for the synthesis of crucial neurotransmitters like dopamine, norepinephrine, and epinephrine.^{[2][4][5][6][7]}

These application notes provide a detailed protocol for the preparation of a stock solution of **DL-Tyrosine-13C9,15N**, ensuring its accurate and reliable use in research and drug development applications.

Physicochemical Properties and Solubility Data

A comprehensive understanding of the physicochemical properties of **DL-Tyrosine-13C9,15N** is crucial for the accurate preparation of stock solutions. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Molecular Formula	$^{13}\text{C}_9\text{H}_{11}^{15}\text{NO}_3$	[1][2][5]
Molecular Weight	191.12 g/mol	[2][4][5][6][8]
Purity	≥98%	[1][5][8]
Isotopic Enrichment	≥98 atom % ^{13}C , ≥98 atom % ^{15}N	[8]
Appearance	White to off-white solid	[2][5][6]

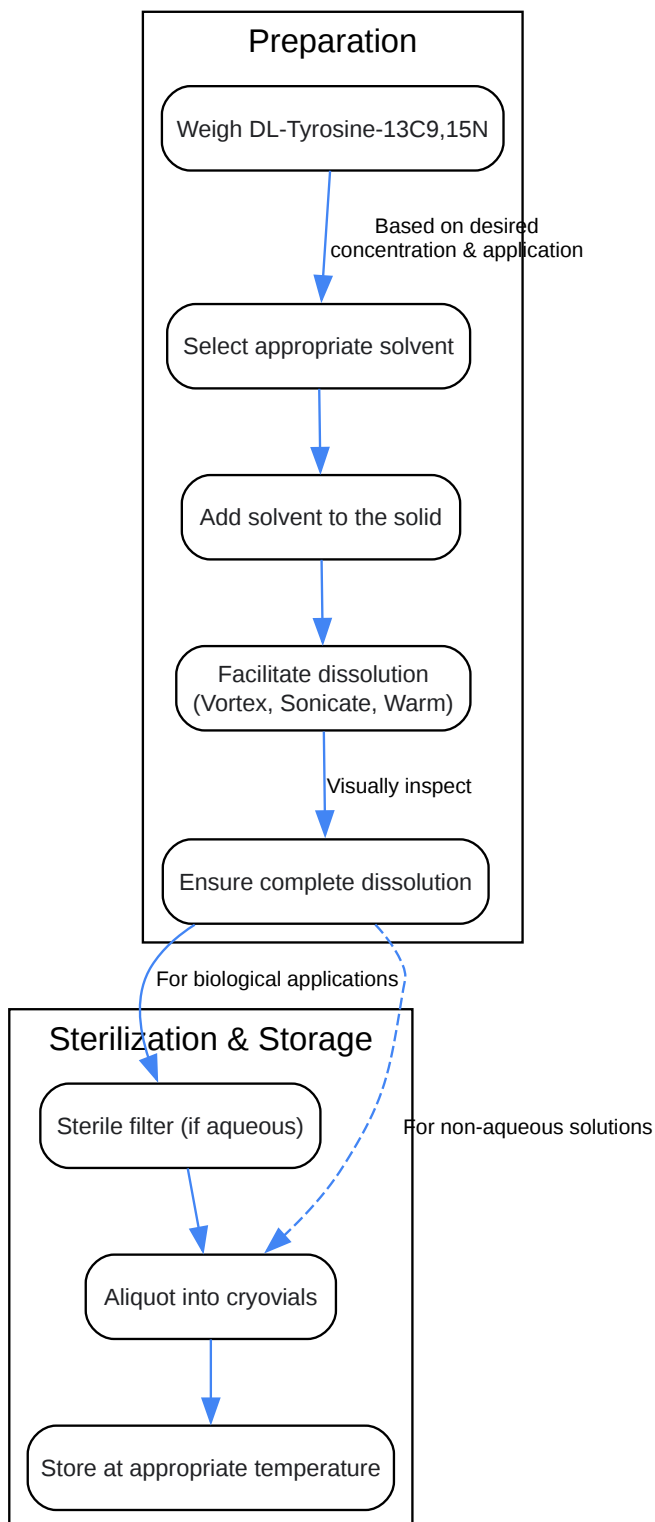
The solubility of **DL-Tyrosine- $^{13}\text{C}_9,^{15}\text{N}$** in various solvents is a critical factor in the preparation of stock solutions. The following table provides solubility data from various sources. It is important to note that for some solvents, achieving the indicated concentration may require heating and sonication.[2][4][6]

Solvent	Solubility	Molar Concentration (mM)	Notes
0.1 M NaOH	10 mg/mL	52.32 mM	Ultrasonic and warming to 60°C, adjust pH to 10. [2] [4] [6]
0.1 M HCl	5 mg/mL	26.16 mM	Ultrasonic and warming to 60°C, adjust pH to 2. [2] [4] [6]
Water	1 mg/mL	5.23 mM	Ultrasonic and warming to 60°C may be required. [2] [4] [6]
DMSO	1 mg/mL	5.23 mM	Use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can impact solubility. [2] [4] [6]
Methanol	Slightly soluble	-	[1]
PBS (pH 7.2)	Slightly soluble	-	[1]

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the general workflow for preparing a stock solution of **DL-Tyrosine-13C9,15N**.

Workflow for DL-Tyrosine-13C9,15N Stock Solution Preparation

[Click to download full resolution via product page](#)Caption: Workflow for preparing a stock solution of **DL-Tyrosine-13C9,15N**.

Detailed Experimental Protocol

This protocol provides a step-by-step guide for preparing a 1 mg/mL stock solution of **DL-Tyrosine-13C9,15N** in 0.1 M NaOH. This solvent is often effective for achieving a higher concentration.

Materials:

- **DL-Tyrosine-13C9,15N** (solid)
- Sodium hydroxide (NaOH) pellets or a concentrated stock solution
- High-purity water (e.g., Milli-Q or equivalent)
- Calibrated analytical balance
- Volumetric flasks and appropriate glassware
- Magnetic stirrer and stir bar or vortex mixer
- Water bath or heating block
- Sonicator
- pH meter
- Sterile syringe filters (0.22 μ m) (optional, for sterile applications)
- Cryovials for aliquoting and storage

Procedure:

- Prepare the Solvent (0.1 M NaOH):
 - To prepare 100 mL of 0.1 M NaOH, carefully weigh 0.4 g of NaOH pellets and dissolve them in approximately 90 mL of high-purity water in a beaker.
 - Stir the solution until the NaOH is completely dissolved.

- Transfer the solution to a 100 mL volumetric flask and add water to the mark.
- Allow the solution to cool to room temperature.
- Weighing the **DL-Tyrosine-13C9,15N**:
 - Accurately weigh the desired amount of **DL-Tyrosine-13C9,15N** solid using a calibrated analytical balance. For example, to prepare 10 mL of a 1 mg/mL solution, weigh 10 mg of the compound.
- Dissolving the Compound:
 - Transfer the weighed **DL-Tyrosine-13C9,15N** to a suitable volumetric flask (e.g., a 10 mL flask for a 10 mL final volume).
 - Add a portion of the 0.1 M NaOH solution to the flask (e.g., 7-8 mL).
 - To aid dissolution, you can:
 - Vortex or stir the solution vigorously.
 - Sonicate the solution in a water bath sonicator for 5-10 minutes.
 - Gently warm the solution in a water bath set to no higher than 60°C.^{[2][4][6]} Avoid excessive heating to prevent potential degradation.
 - Continue this process until the solid is completely dissolved. Visually inspect the solution against a light source to ensure no particulate matter remains.
- Final Volume Adjustment:
 - Once the compound is fully dissolved, allow the solution to cool to room temperature.
 - Carefully add 0.1 M NaOH to the volumetric flask to reach the final desired volume (e.g., 10 mL).
 - Invert the flask several times to ensure the solution is homogeneous.
- Sterilization (Optional):

- For applications requiring a sterile stock solution (e.g., cell culture), filter the solution through a 0.22 µm sterile syringe filter into a sterile container.^[9]
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in cryovials.^{[2][4]}
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at the recommended temperature.

Storage and Stability

Proper storage is essential to maintain the integrity and stability of the **DL-Tyrosine-13C9,15N** stock solution.

Storage Condition	Duration	Notes
-80°C	Up to 6 months	Recommended for long-term storage. ^{[2][4][5]}
-20°C	Up to 1 month	Suitable for short-term storage. ^{[1][2][4][5]}

Important Considerations:

- Always use high-purity solvents and reagents to avoid introducing contaminants.
- When using DMSO, it is advisable to use a fresh, unopened bottle as it is hygroscopic and absorbed water can affect solubility.^{[2][4][6]}
- The stability of the compound in solution may vary depending on the solvent and storage conditions. It is recommended to prepare fresh solutions as needed and to minimize the storage time of working solutions.

- The solid form of **DL-Tyrosine-13C9,15N** is stable for at least 4 years when stored at -20°C. [\[1\]](#)

By following these detailed protocols and application notes, researchers, scientists, and drug development professionals can confidently prepare accurate and stable stock solutions of **DL-Tyrosine-13C9,15N** for their quantitative and metabolic studies.

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